

Application Notes and Protocols for the Quantification of Adoxoside in Plant Extracts

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Compound of Interest

Compound Name: *Adoxoside*

Cat. No.: *B1639002*

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Introduction

Adoxoside is an iridoid glycoside found in various plant species, notably within the Adoxaceae family, including plants such as *Sambucus ebulus* (dwarf elder) and *Adoxa moschatellina* (moschatel).^[1] Iridoid glycosides are a class of monoterpenoids recognized for their diverse biological activities, making them a subject of interest for pharmaceutical and nutraceutical research. **Adoxoside**, in particular, is investigated for its potential anti-inflammatory and other therapeutic properties. Accurate quantification of **adoxoside** in plant extracts is crucial for the standardization of herbal preparations, elucidation of its pharmacological effects, and the development of new therapeutic agents.

This document provides detailed application notes and experimental protocols for the extraction and quantification of **adoxoside** from plant materials using High-Performance Liquid Chromatography (HPLC) and Ultra-Performance Liquid Chromatography-Tandem Mass Spectrometry (UPLC-MS/MS).

Quantitative Data Summary

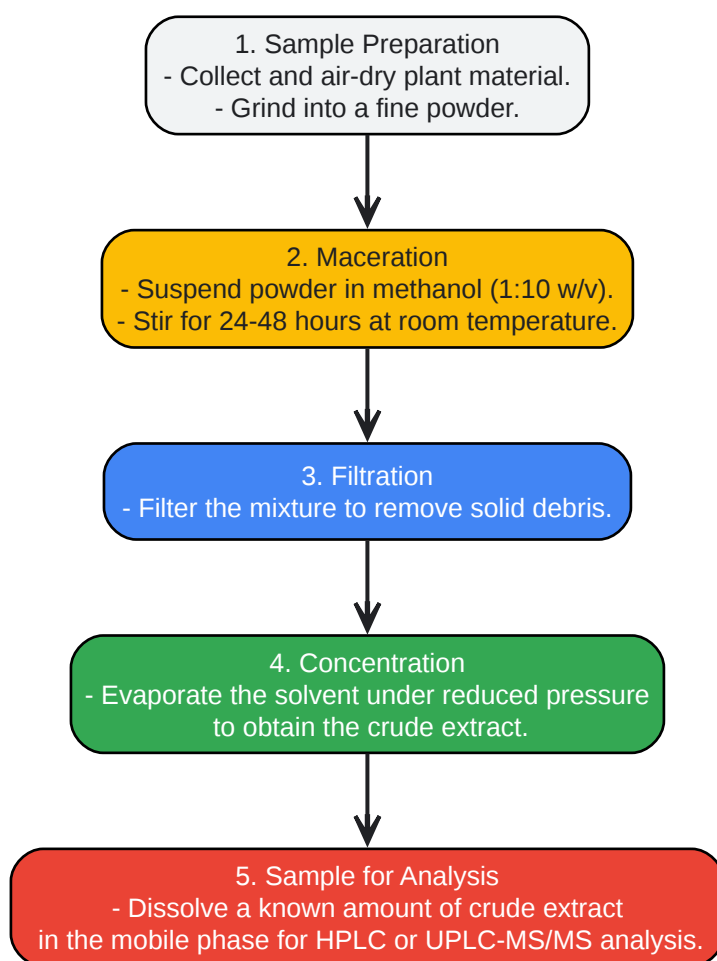
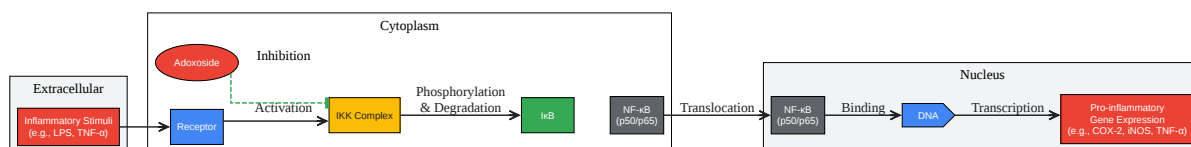
While extensive research exists on the phytochemical composition of plants containing **adoxoside**, specific quantitative data for this compound is not widely published. The following table provides a template for researchers to populate with their experimental data. It is

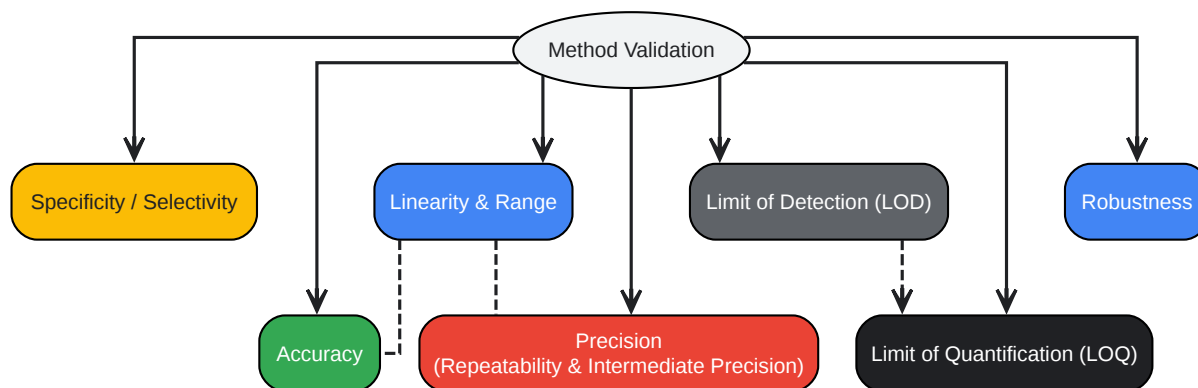
designed for the clear and structured presentation of quantitative results for easy comparison across different plant sources and methodologies.

Plant Species	Plant Part	Extraction Solvent	Extraction Method	Analytical Method	Adoxoside Content (mg/g of dry weight)	Reference
Adoxa moschatellina	Whole Plant	Methanol	Maceration	HPLC-DAD	Enter Data	(Self-Generated)
Sambucus ebulus	Leaves	Ethanol:Water (70:30)	Sonication	UPLC-MS/MS	Enter Data	(Self-Generated)
Sambucus ebulus	Flowers	Methanol	Reflux	HPLC-DAD	Enter Data	(Self-Generated)

Postulated Anti-inflammatory Signaling Pathway of Adoxoside

Iridoid glycosides are often associated with anti-inflammatory effects, frequently through the modulation of the NF- κ B (Nuclear Factor kappa-light-chain-enhancer of activated B cells) signaling pathway. While the specific mechanism of **adoxoside** is still under investigation, a likely pathway involves the inhibition of NF- κ B activation, a key regulator of the inflammatory response.





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References

- 1. Biological Effects and Clinical Applications of Dwarf Elder (*Sambucus ebulus* L): A Review - PMC [pmc.ncbi.nlm.nih.gov]
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